

Unraveling the Nuclear Spin and Parity of Chlorine-38: A Technical Guide

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Compound of Interest

Compound Name: Chlorine-38

Cat. No.: B1222470

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The nuclear spin (J) and parity (π) of an atomic nucleus are fundamental quantum mechanical properties that dictate its behavior and interactions. For drug development professionals leveraging radioisotopes, a precise understanding of these characteristics is paramount for applications such as radionuclide therapy and medical imaging. **Chlorine-38** (^{38}Cl), a radioisotope with a half-life of 37.24 minutes, presents a case of interest. This technical guide provides an in-depth exploration of the nuclear spin and parity of **Chlorine-38**, detailing the experimental methodologies for its determination and the theoretical framework of the nuclear shell model that explains its structure.

Quantitative Data Summary

The experimentally determined nuclear properties of the ground state and a notable isomeric state of **Chlorine-38** are summarized in the table below.

Isotope	Excitation Energy (keV)	Half-Life	Nuclear Spin (J)	Parity (π)	$J\pi$
^{38}Cl	0	37.24 min	2	-	2^-
^{38m}Cl	671.3	715 ms	5	-	5^-

Theoretical Framework: The Nuclear Shell Model

The nuclear spin and parity of **Chlorine-38**, an odd-odd nucleus with 17 protons and 21 neutrons, can be understood through the framework of the nuclear shell model. This model posits that nucleons (protons and neutrons) occupy discrete energy levels, or shells, analogous to electron shells in atoms.

Shell Configuration of **Chlorine-38**:

- Protons ($Z=17$): The first 16 protons fill the lower energy shells. The 17th proton, being the last unpaired proton, occupies the $1d_{3/2}$ orbital. For this orbital, the orbital angular momentum (l) is 2, and the total angular momentum (j) is $3/2$. The parity is given by $(-1)^l = (-1)^2 = +1$ (even).
- Neutrons ($N=21$): The first 20 neutrons form a closed shell. The 21st neutron, being the last unpaired neutron, occupies the $1f_{7/2}$ orbital. For this orbital, the orbital angular momentum (l) is 3, and the total angular momentum (j) is $7/2$. The parity is given by $(-1)^l = (-1)^3 = -1$ (odd).

Coupling of Angular Momenta and Parity:

The total nuclear spin (J) of an odd-odd nucleus arises from the vector coupling of the total angular momenta of the unpaired proton (j_p) and the unpaired neutron (j_n). The possible values of J are given by the Clebsch-Gordan series:

$$|j_p - j_n| \leq J \leq j_p + j_n$$

For **Chlorine-38**: $|3/2 - 7/2| \leq J \leq 3/2 + 7/2$ $2 \leq J \leq 5$

Thus, the possible spin values are 2, 3, 4, and 5.

The total parity (π) of the nucleus is the product of the parities of the unpaired proton and neutron:

$$\pi = \pi_p \times \pi_n = (+1) \times (-1) = -1 \text{ (odd)}$$

Therefore, the possible spin-parity ($J\pi$) assignments for the low-lying states of **Chlorine-38** are $2^-, 3^-, 4^-, \text{ and } 5^-$.

Nordheim's Rules for the Ground State:

To predict which of these possible $J\pi$ values corresponds to the ground state, Nordheim's rules are applied. These empirical rules consider the coupling of the intrinsic spins and orbital angular momenta of the unpaired nucleons.

The Nordheim number (N) is calculated as: $N = (j_p - l_p) + (j_n - l_n)$

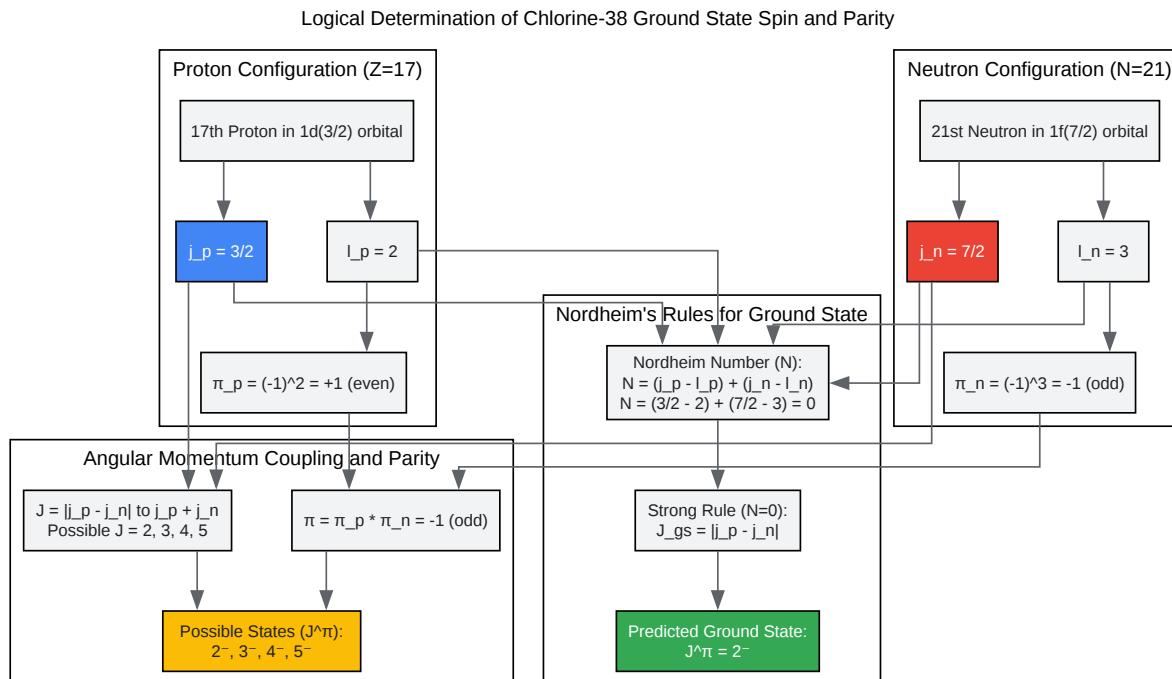
For **Chlorine-38**:

- $j_p = 3/2, l_p = 2$
- $j_n = 7/2, l_n = 3$

$$N = (3/2 - 2) + (7/2 - 3) = (-1/2) + (1/2) = 0$$

According to the "strong rule" of Nordheim, when $N = 0$, the ground state spin is given by: $J = |j_p - j_n| = |3/2 - 7/2| = 2$

This prediction of a 2^- ground state for **Chlorine-38** is in excellent agreement with experimental observations. The 5^- state is an isomeric state, representing another possible coupling of the valence nucleons.

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Caption: Shell model prediction of the 2^- ground state of **Chlorine-38**.

Experimental Determination of Nuclear Spin and Parity

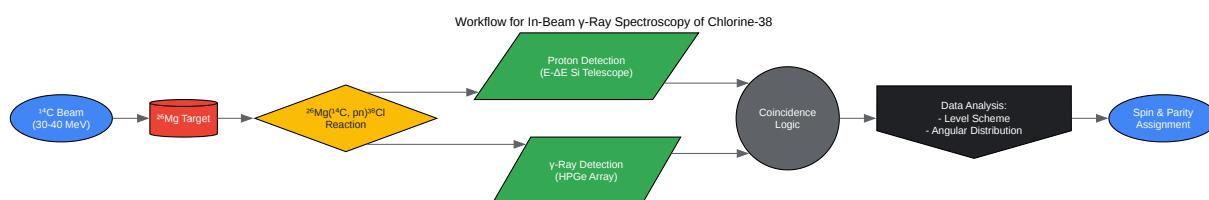
The nuclear spin and parity of **Chlorine-38** have been determined through various experimental techniques, primarily involving gamma-ray spectroscopy following nuclear reactions or radioactive decay.

In-Beam γ -Ray Spectroscopy via Fusion-Evaporation Reaction

This method involves creating **Chlorine-38** in an excited state and observing the emitted gamma rays as it de-excites.

Experimental Protocol:

- Target Preparation: A thin, isotopically enriched target of Magnesium-26 (^{26}Mg) is prepared.
- Beam Acceleration: A beam of Carbon-14 (^{14}C) ions is accelerated to a specific energy (e.g., 30-40 MeV) using a tandem accelerator.
- Nuclear Reaction: The ^{14}C beam is directed onto the ^{26}Mg target, inducing the fusion-evaporation reaction: $^{26}\text{Mg}(^{14}\text{C}, \text{pn})^{38}\text{Cl}$. This reaction produces **Chlorine-38**, ejecting a proton (p) and a neutron (n).
- Particle Detection: An E- Δ E silicon telescope is placed at a forward angle (near 0°) to detect the emitted protons. This provides a trigger, confirming the production of ^{38}Cl .
- Gamma-Ray Detection: An array of High-Purity Germanium (HPGe) detectors, such as the FSU γ -detection array, is positioned around the target to detect the gamma rays emitted from the excited ^{38}Cl nucleus in coincidence with the detected protons.
- Data Acquisition: Coincidence data between the silicon telescope and the HPGe detectors are recorded. This includes the energy of the detected gamma rays and the angle of their emission relative to the beam direction.
- Data Analysis:
 - Level Scheme Construction: By analyzing the energies and coincidence relationships of the detected gamma rays, a level scheme of ^{38}Cl is constructed.
 - Angular Distribution Analysis: The intensity of a given gamma-ray transition is measured as a function of the detector angle. The shape of this angular distribution is characteristic of the multipolarity of the gamma-ray transition (e.g., dipole, quadrupole) and the spins of the initial and final nuclear states. By fitting the experimental angular distribution to theoretical models, the spins of the excited states can be determined. Parity is often inferred from the electromagnetic character (electric or magnetic) of the transition.



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Caption: Experimental workflow for determining ^{38}Cl spin via in-beam γ -ray spectroscopy.

Gamma-Ray Spectroscopy following Grazing Reactions

This technique populates excited states in **Chlorine-38** through a different reaction mechanism.

Experimental Protocol:

- Beam and Target: A beam of Sulfur-36 (^{36}S) ions is accelerated to an energy of approximately 215 MeV and directed onto a Lead-208 (^{208}Pb) target.
- Grazing Reaction: The interaction between the ^{36}S beam and the ^{208}Pb target at grazing incidence (a near-miss collision) can lead to the transfer of nucleons, populating excited states in various nuclei, including ^{38}Cl .
- Fragment Identification: A magnetic spectrometer, such as PRISMA, is used to separate and identify the reaction products based on their mass-to-charge ratio. This allows for the specific selection of ^{38}Cl ions.
- Gamma-Ray Detection: A gamma-ray detector array, like CLARA, is placed around the target to detect the gamma rays emitted from the excited ^{38}Cl fragments in coincidence with their identification by the spectrometer.
- Data Analysis: Similar to the in-beam spectroscopy method, the analysis of the gamma-ray energies and their angular correlations allows for the construction of the level scheme and the assignment of spin and parity to the observed states.

Conclusion

The nuclear spin and parity of the ground state of **Chlorine-38** have been firmly established as 2^- , with a significant isomeric state at 5^- . These values are consistently supported by experimental data from various nuclear reaction and spectroscopy techniques and are well-explained by the nuclear shell model, particularly with the application of Nordheim's rules for odd-odd nuclei. For professionals in drug development and related scientific fields, this

comprehensive understanding of the fundamental properties of ^{38}Cl is crucial for its potential applications and for the accurate modeling of its behavior in biological systems.

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